

In-Depth Technical Guide on Nicotine-N-beta-glucuronide Hydrate

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Compound of Interest

Compound Name: *Nicotine-N-beta-glucuronide hydrate*

Cat. No.: *B13821858*

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For: Researchers, scientists, and drug development professionals

Introduction

Nicotine-N-beta-glucuronide, a significant metabolite of nicotine, plays a crucial role in understanding the biotransformation and disposition of nicotine in biological systems.^{[1][2]} This quaternary N-glucuronide is formed through the conjugation of nicotine with glucuronic acid, a reaction catalyzed by UDP-glucuronosyltransferase (UGT) enzymes in the liver.^[1] Its presence and concentration in biological fluids, such as urine, serve as important biomarkers for assessing nicotine exposure and metabolism.^{[1][3]} This technical guide provides a comprehensive overview of **Nicotine-N-beta-glucuronide hydrate**, focusing on its physicochemical properties, synthesis, analytical methodologies, and applications in research.

Physicochemical Properties

Nicotine-N-beta-glucuronide hydrate is the hydrated form of the nicotine metabolite. Understanding its fundamental properties is essential for its accurate identification, quantification, and handling in a laboratory setting.

Property	Value	Source(s)
CAS Number	153536-53-9	[4][5][6][7]
Molecular Formula	C16H22N2O6	[5][6][7]
Molecular Weight	338.36 g/mol	[5][6]
Alternate Names	(S)-1-β-D-Glucopyranuronosyl-3-(1-methyl-2-pyrrolidiny)pyridinium Inner Salt, NNG	[5]

Chemical Structure

The structure of Nicotine-N-beta-glucuronide features a glucuronic acid moiety attached to the pyridinium nitrogen of the nicotine molecule.

Caption: Chemical structure of Nicotine-N-beta-glucuronide.

Synthesis and Characterization

The synthesis of Nicotine-N-beta-glucuronide is crucial for its use as a reference standard in analytical studies.

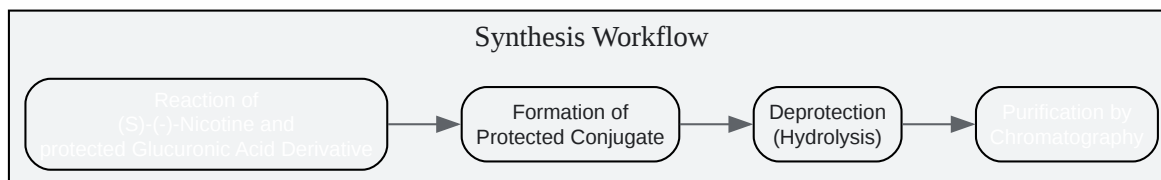
Chemical Synthesis

A common synthetic route involves the reaction of a protected glucuronic acid derivative with nicotine.

Protocol: Synthesis of Nicotine-N-beta-glucuronide

- Reaction: (S)-(-)-Nicotine is reacted with methyl 2,3,4-tri-O-acetyl-1-bromo-1-deoxy-alpha-D-glucopyranuronate.[8]
- Protection: The reaction is typically carried out in an appropriate solvent at an elevated temperature for several days to form the fully protected conjugate.[8]

- Deprotection: The protecting acetyl groups are removed by hydrolysis, for instance, using aqueous sodium hydroxide.[3][8]
- Purification: The final product is purified using chromatographic techniques, such as cation-exchange chromatography.[8]



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Caption: Workflow for the chemical synthesis of Nicotine-N-beta-glucuronide.

Characterization

The synthesized compound is characterized using various analytical techniques to confirm its identity and purity.

- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) is used to determine the molecular weight and fragmentation pattern of the molecule.[8] The protonated molecular ion (m/z 339) and the protonated aglycone ion (m/z 163) are characteristic fragments.[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are employed to elucidate the chemical structure and confirm the position of glucuronidation at the pyridyl nitrogen.[8]
- High-Performance Liquid Chromatography (HPLC): HPLC is used to assess the purity of the synthesized compound.[6][9]

Analytical Methodologies

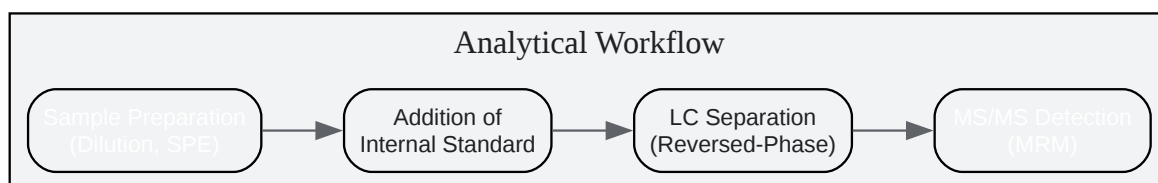
Accurate quantification of Nicotine-N-beta-glucuronide in biological matrices is essential for pharmacokinetic and toxicological studies.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for the sensitive and specific quantification of Nicotine-N-beta-glucuronide.

Protocol: LC-MS/MS Analysis of Nicotine-N-beta-glucuronide in Urine

- **Sample Preparation:** Urine samples are typically diluted and may undergo solid-phase extraction (SPE) for cleanup and concentration.[3][10]
- **Internal Standard:** A stable isotope-labeled internal standard, such as [methyl-d3]nicotine N-1-glucuronide, is added to the samples to correct for matrix effects and variations in instrument response.[3][11]
- **Chromatographic Separation:** The analyte and internal standard are separated from other urine components using a C18 reversed-phase HPLC column.
- **Mass Spectrometric Detection:** Detection is performed using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. Specific precursor-to-product ion transitions for both the analyte and the internal standard are monitored for quantification.



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Caption: Workflow for the LC-MS/MS analysis of Nicotine-N-beta-glucuronide.

Direct vs. Indirect Quantification

Two main approaches exist for quantifying glucuronide metabolites:

- **Direct Method:** This involves the direct measurement of the intact glucuronide conjugate using techniques like LC-MS/MS.[10] This method is generally more accurate and provides a better estimation of the impact of genetic variations in UGT enzymes.[10]
- **Indirect Method:** This method involves enzymatic hydrolysis of the glucuronide conjugate using β -glucuronidase to release the aglycone (nicotine), which is then quantified.[3][12] The concentration of the glucuronide is calculated as the difference between the total concentration after hydrolysis and the free concentration before hydrolysis.[10] However, the direct method has been shown to yield, on average, 34% higher concentrations of nicotine N-glucuronide compared to the indirect method.[3]

Applications in Research

Nicotine-N-beta-glucuronide is a valuable tool for researchers in several fields.

Nicotine Metabolism and Pharmacokinetics

- **Biomarker of Exposure:** Urinary levels of Nicotine-N-beta-glucuronide are used as a reliable biomarker to assess an individual's exposure to nicotine from tobacco products or nicotine replacement therapies.[1][3]
- **Phenotyping UGT Activity:** The ratio of Nicotine-N-beta-glucuronide to nicotine can be used to phenotype the activity of UGT enzymes, which are responsible for its formation.[13][14] This is particularly important as genetic polymorphisms in UGTs can lead to significant inter-individual variability in nicotine metabolism.[13][14]
- **Drug-Drug Interaction Studies:** Investigating the effects of other drugs on the formation of Nicotine-N-beta-glucuronide can help identify potential drug-drug interactions involving UGT enzymes.

Toxicology and Drug Development

- **Metabolite Profiling:** In the development of new nicotine-containing products or potential smoking cessation aids, understanding the metabolic profile, including the formation of Nicotine-N-beta-glucuronide, is crucial for safety assessment.

- Understanding Disease Risk: Variations in nicotine metabolism, including glucuronidation, may contribute to an individual's susceptibility to tobacco-related diseases.[14]

Safety and Handling

Nicotine and its derivatives are toxic compounds and should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Always wear gloves, a lab coat, and eye protection when handling **Nicotine-N-beta-glucuronide hydrate**. [7]
- Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation. [7]
- Storage: Store the compound in a cool, dry, and well-ventilated place, away from incompatible materials.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier. [15][16][17]

Conclusion

Nicotine-N-beta-glucuronide hydrate is a key metabolite in the complex pathway of nicotine biotransformation. Its accurate identification and quantification are paramount for researchers in the fields of pharmacology, toxicology, and drug development. This guide has provided a comprehensive overview of its properties, synthesis, analysis, and applications, serving as a valuable resource for scientists working with this important compound. The continued study of Nicotine-N-beta-glucuronide will undoubtedly provide further insights into nicotine metabolism and its implications for human health.

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